

An In-depth Technical Guide to the Safety and Handling of m-Tolualdehyde

Author: BenchChem Technical Support Team. Date: December 2025



Disclaimer: The following guide is based on data available for m-Tolualdehyde, as a comprehensive search did not yield specific safety and handling information for a compound named "2-m-Tolyloxazole." Researchers should always consult the specific Safety Data Sheet (SDS) for the exact chemical they are using.

This technical guide provides detailed safety and handling information for m-Tolualdehyde, intended for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

Proper handling and storage procedures are directly influenced by the physical and chemical properties of a substance. The following table summarizes the key properties of m-Tolualdehyde.



Property	Value
Molecular Formula	C8 H8 O
Molecular Weight	120.15
Appearance	Colorless to yellow liquid
Odor	No information available
Boiling Point/Range	199 °C / 390.2 °F @ 760 mmHg
Melting Point/Range	No data available
Flash Point	79 °C / 174.2 °F (Method: No information available)
Autoignition Temperature	No data available
Water Solubility	Insoluble
Specific Gravity / Density	1.010

Hazard Identification and Classification

m-Tolualdehyde is classified as a hazardous substance. The following table outlines its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity - single exposure	Category 3	H335: May cause respiratory irritation

Safe Handling and Storage



Adherence to proper handling and storage protocols is crucial to minimize risk.

Handling:

- Ensure adequate ventilation.
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[1]
- Avoid contact with skin, eyes, and clothing.
- Do not ingest or inhale.
- Keep away from open flames, hot surfaces, and sources of ignition.
- Handle in accordance with good industrial hygiene and safety practices.
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands before breaks and after work.[1]
- Remove and wash contaminated clothing before reuse.[1]

Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.
- Store under nitrogen.[1]
- Keep away from heat, sparks, and flame.[1]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.



Exposure Route	First Aid Measures
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[1]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[1]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell. [1]

Note to Physician: Treat symptomatically.[1]

Personal Protective Equipment (PPE)

The following table details the recommended personal protective equipment when handling m-Tolualdehyde.

PPE Type	Recommendation
Eye/Face Protection	Goggles
Skin and Body Protection	Long sleeved clothing
Hand Protection	Protective gloves
Respiratory Protection	When workers are facing concentrations above the exposure limit they must use appropriate certified respirators.

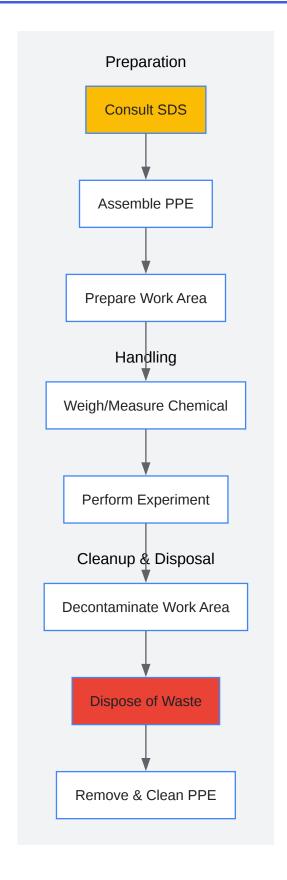


Check Availability & Pricing

Experimental Workflow for Handling m-Tolualdehyde

The following diagram illustrates a general workflow for safely handling a hazardous chemical like m-Tolualdehyde in a laboratory setting.





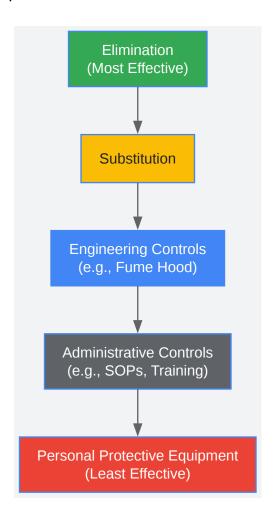
Click to download full resolution via product page

General laboratory workflow for handling hazardous chemicals.



Hierarchy of Controls

When managing chemical hazards, a systematic approach known as the hierarchy of controls should be implemented. This prioritizes control measures from most to least effective.



Click to download full resolution via product page

Hierarchy of hazard controls.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References



- 1. fishersci.es [fishersci.es]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Handling of m-Tolualdehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15364988#safety-and-handling-guidelines-for-2-m-tolyloxazole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com